

# An In-Depth Technical Guide to N-Boc-DL-3-Cyanophenylalanine

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## Compound of Interest

Compound Name: **N-Boc-DL-3-Cyanophenylalanine**

Cat. No.: **B062941**

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This guide provides a comprehensive overview of **N-Boc-DL-3-Cyanophenylalanine**, a synthetic amino acid derivative of significant interest in pharmaceutical and chemical research. It serves as a crucial building block in the development of novel therapeutics, particularly in the design of enzyme inhibitors and peptide-based drugs. The presence of the cyano group offers unique electronic properties that can be exploited to modulate the biological activity and pharmacokinetic profiles of target molecules.

## Physicochemical Properties

The fundamental physicochemical properties of **N-Boc-DL-3-Cyanophenylalanine** are summarized below. This data is essential for its handling, characterization, and application in synthetic chemistry.

Property	Value
Molecular Formula	C15H18N2O4 <sup>[1][2]</sup>
Molecular Weight	290.314 g/mol <sup>[1]</sup>
CAS Number	191872-32-9 <sup>[2]</sup>
Density	1.2 ± 0.1 g/cm <sup>3</sup> <sup>[1]</sup>
Boiling Point	485.4 ± 40.0 °C at 760 mmHg <sup>[1]</sup>

## Synthesis and Purification

While specific, detailed industrial synthesis protocols for **N-Boc-DL-3-Cyanophenylalanine** are proprietary, a general and widely applicable method involves the N-protection of the parent amino acid, DL-3-Cyanophenylalanine, using di-tert-butyl dicarbonate (Boc-anhydride).

Experimental Protocol: N-tert-Butoxycarbonylation of DL-3-Cyanophenylalanine

This procedure is a standard method for the introduction of the Boc protecting group onto an amino acid.

Materials:

- DL-3-Cyanophenylalanine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium bicarbonate (NaHCO<sub>3</sub>) or another suitable base
- Tetrahydrofuran (THF) or a similar organic solvent
- Water
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

Procedure:

- Dissolution: Dissolve DL-3-Cyanophenylalanine in a 1:1 mixture of THF and water.
- Basification: Add sodium bicarbonate to the solution to create a basic environment.
- Protection Reaction: Introduce di-tert-butyl dicarbonate to the reaction mixture at 0°C.
- Reaction Progression: Allow the mixture to warm to room temperature and stir for several hours to ensure the completion of the reaction.

- Workup:
  - Remove the organic solvent (THF) under reduced pressure.
  - Dilute the remaining aqueous solution with water.
  - Extract the aqueous phase multiple times with ethyl acetate to isolate the N-Boc protected product.
- Purification:
  - Combine the organic extracts and wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Concentrate the solution in vacuo to yield the crude **N-Boc-DL-3-Cyanophenylalanine**.
- Final Purification: The crude product can be further purified using column chromatography on silica gel.

#### Analytical Characterization:

The identity and purity of the synthesized **N-Boc-DL-3-Cyanophenylalanine** are typically confirmed using spectroscopic methods such as:

- $^1\text{H}$  NMR Spectroscopy: To confirm the proton environment of the molecule.
- $^{13}\text{C}$  NMR Spectroscopy: To identify all unique carbon atoms.
- Mass Spectrometry: To determine the molecular weight and fragmentation pattern.[\[3\]](#)

## Applications in Research and Drug Discovery

**N-Boc-DL-3-Cyanophenylalanine** is a valuable intermediate in medicinal chemistry and drug discovery. The incorporation of this unnatural amino acid into peptide chains can significantly alter their conformational properties, metabolic stability, and receptor binding affinity.

The cyano group on the phenyl ring is a key feature, acting as an electron-withdrawing group that can influence the molecule's electronic properties and reactivity.[4] This makes it a useful component in the synthesis of various peptide-based drugs and enzyme inhibitors.[5] For instance, the nitrile functionality can serve as a warhead for covalent inhibitors or as a key interaction point within a receptor's binding pocket. Its application is part of a broader strategy in medicinal chemistry to use organic synthesis to design and create novel drug molecules with improved efficacy and safety profiles.[6]

## Visualizations

### Chemical Structure of **N**-Boc-**DL**-3-Cyanophenylalanine

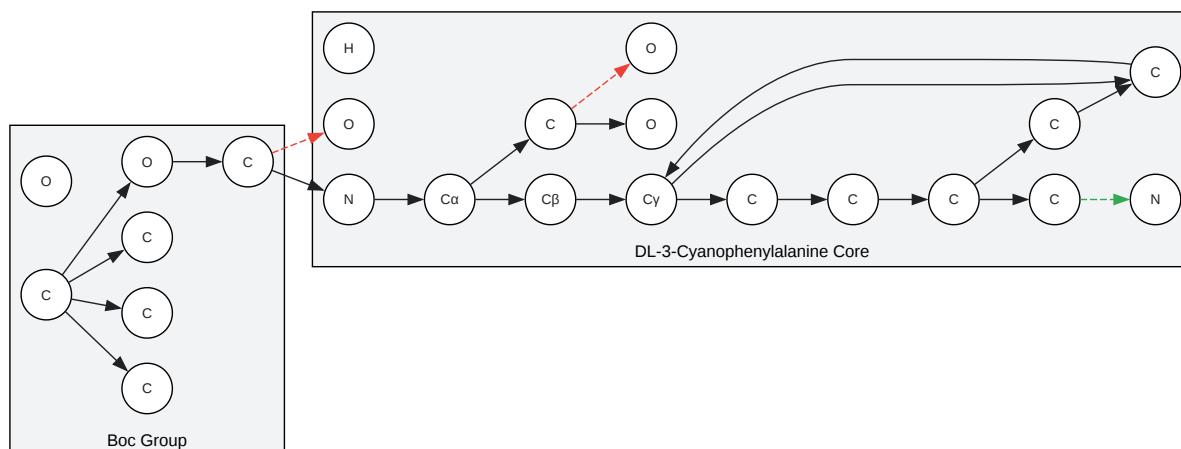


Figure 1: Chemical Structure of N-Boc-DL-3-Cyanophenylalanine

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Caption: Chemical structure of **N**-Boc-**DL**-3-Cyanophenylalanine.

## Logical Workflow for Synthesis and Purification

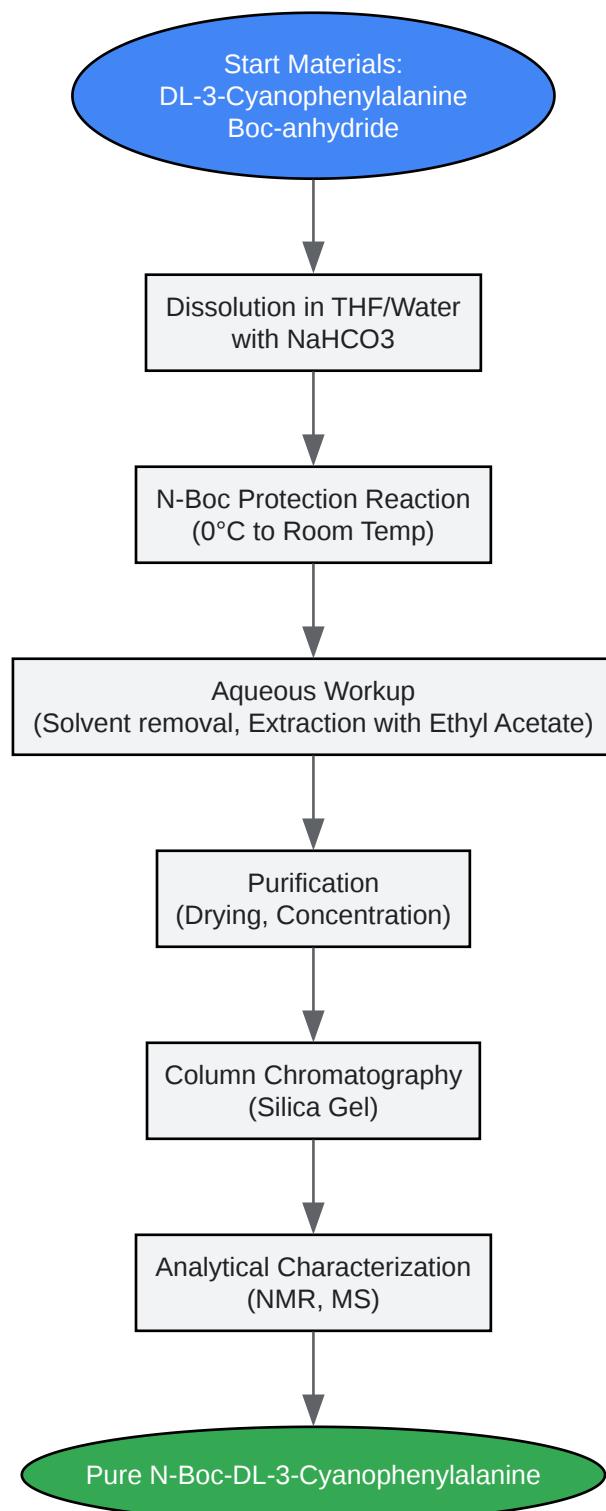


Figure 2: Synthesis and Purification Workflow

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Caption: General workflow for the synthesis and purification.

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## References

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